

Essential Safety and Disposal Procedures for PF-05105679

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Compound of Interest

Compound Name: PF-05105679

Cat. No.: B609953

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For researchers, scientists, and drug development professionals utilizing **PF-05105679**, a selective TRPM8 antagonist, adherence to proper handling and disposal protocols is critical for maintaining laboratory safety and environmental compliance. Since the toxicological properties of this compound have not been exhaustively investigated, it should be handled as a potentially hazardous substance. This guide provides immediate safety information and a comprehensive operational plan for its proper disposal.

Immediate Safety and Handling

All personnel handling **PF-05105679** must use appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat. All work should be conducted within a certified chemical fume hood to prevent inhalation of dust or aerosols. In case of accidental contact, wash skin thoroughly with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes. In the event of a spill, cover the area with a suitable absorbent material, then collect the mixture into a sealed, appropriate container for disposal.

Quantitative Data for PF-05105679

The following table summarizes key quantitative data for **PF-05105679**, compiled for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₁ FN ₂ O ₃	
Molecular Weight	428.45 g/mol	[1]
CAS Number	1398583-31-7	
Appearance	White to off-white solid powder	[1]
Purity	≥98% (HPLC)	
IC ₅₀ (TRPM8)	103 nM	[1][2]
Selectivity	>100-fold for TRPM8 over other receptors (including TRPV1 and TRPA1)	[2]
Solubility	DMSO: ≥ 125 mg/mL	[1]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months.	[1]

Standard Operating Procedure for Disposal

The disposal of **PF-05105679** must be managed as a hazardous chemical waste stream in accordance with all applicable federal, state, and local regulations. Do not dispose of this chemical down the drain or in the regular trash.[3][4]

Experimental Protocol: Waste Neutralization and Disposal

This protocol outlines the general steps for the collection and disposal of **PF-05105679** waste.

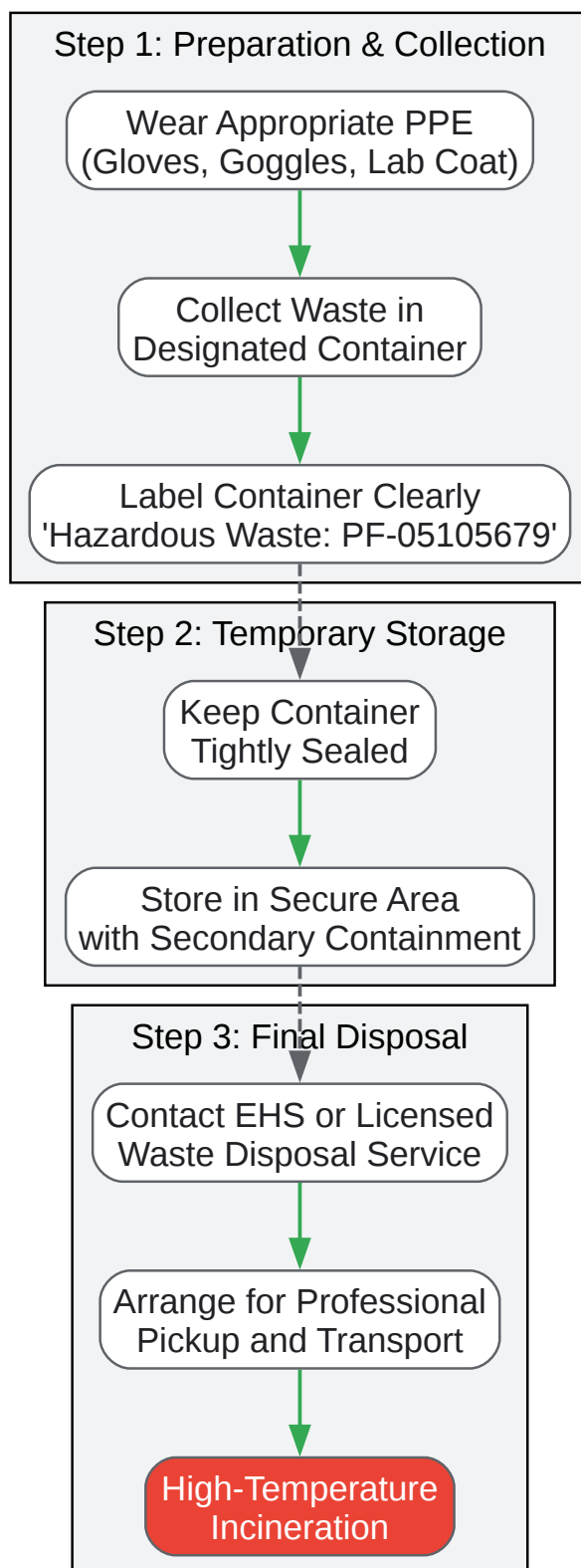
- Segregation and Collection:
 - Collect all waste containing **PF-05105679**, including pure compound, contaminated solutions, and spill cleanup materials, in a designated, leak-proof, and clearly labeled hazardous waste container.[5]

- Ensure the container is compatible with the chemical (e.g., glass or high-density polyethylene).
- Do not mix with other incompatible chemical wastes.
- Container Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name "**PF-05105679**," and any known hazard classifications.
 - Keep the container securely sealed except when adding waste.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials, pending disposal.
 - Use secondary containment to prevent spills.[\[5\]](#)
- Final Disposal:
 - Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed professional chemical waste disposal service.[\[6\]](#)
 - The recommended method for destruction is high-temperature incineration by a licensed facility.[\[7\]](#)
- Empty Container Disposal:
 - Empty containers that held **PF-05105679** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).[\[8\]](#)
 - The first rinsate must be collected and disposed of as hazardous waste.[\[5\]](#)
 - After thorough rinsing and air-drying, obliterate the label before disposing of the container as non-hazardous solid waste.[\[5\]](#)

Visualized Workflows and Pathways

Disposal Workflow

The following diagram illustrates the procedural flow for the safe disposal of **PF-05105679**.

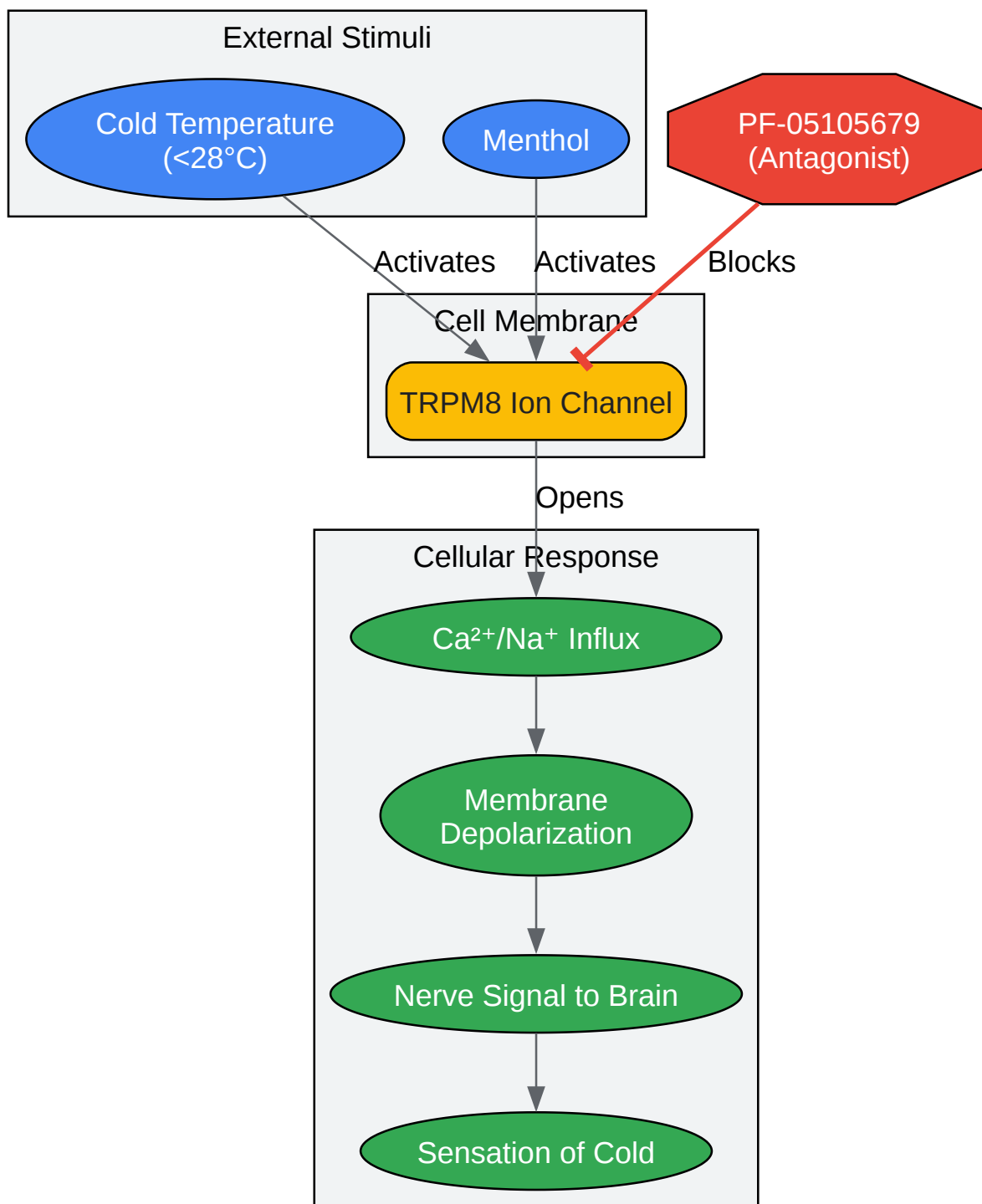


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Caption: Logical workflow for the proper disposal of **PF-05105679**.

TRPM8 Signaling Pathway and Antagonism

PF-05105679 functions by blocking the TRPM8 ion channel, a key receptor in the perception of cold. The diagram below shows the TRPM8 signaling pathway and the point of inhibition by **PF-05105679**.



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Caption: Inhibition of the TRPM8 signaling pathway by **PF-05105679**.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for PF-05105679]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609953#pf-05105679-proper-disposal-procedures]

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